

Essential Safety and Operational Guide for 6-Fluoropyridin-2-amine

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Compound of Interest

Compound Name: 6-Fluoropyridin-2-amine

Cat. No.: B074216

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-Fluoropyridin-2-amine**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Chemical Identifier:

- Name: **6-Fluoropyridin-2-amine** (also known as 2-Amino-6-fluoropyridine)
- CAS Number: 1597-32-6[1][2]

Hazard Summary: **6-Fluoropyridin-2-amine** is a hazardous substance that is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.[2][3][4] It is also harmful to aquatic life with long-lasting effects.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-Fluoropyridin-2-amine** to prevent exposure. The following table summarizes the required protective gear.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles meeting EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. A face shield is recommended when there is a risk of splashing.[1][5]	Protects against severe eye damage and irritation from splashes or dust.[3][6]
Skin Protection	Chemical-Resistant Gloves	CE-approved gloves (e.g., nitrile rubber, neoprene). Breakthrough time and suitability should be confirmed with the glove supplier.[3]	Prevents skin contact, as the substance is toxic and can cause severe burns.[3]
Protective Clothing	Flame-retardant, antistatic protective clothing or a chemical-resistant suit.[3][7] A lab coat is the minimum requirement.	Protects the body from skin contact and contamination.[1]	
Footwear	Chemical-resistant boots with steel toe and shank.[8]	Protects feet from spills and falling objects.	
Respiratory Protection	Air-Purifying Respirator	Required when dusts are generated.[3] Use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter.[1][9]	Prevents inhalation of harmful dust, which can cause respiratory irritation.[4]

Operational and Disposal Plans

Handling and Storage:

- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood.^[1] Avoid breathing dust and prevent contact with skin, eyes, and clothing.^{[1][6]} Do not eat, drink, or smoke when using this product.^[3] Wash hands and face thoroughly after handling.^{[3][6]}
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[1][9]} Store locked up.^[3] The recommended storage temperature is typically found on the product label.^[3]

Emergency Procedures:

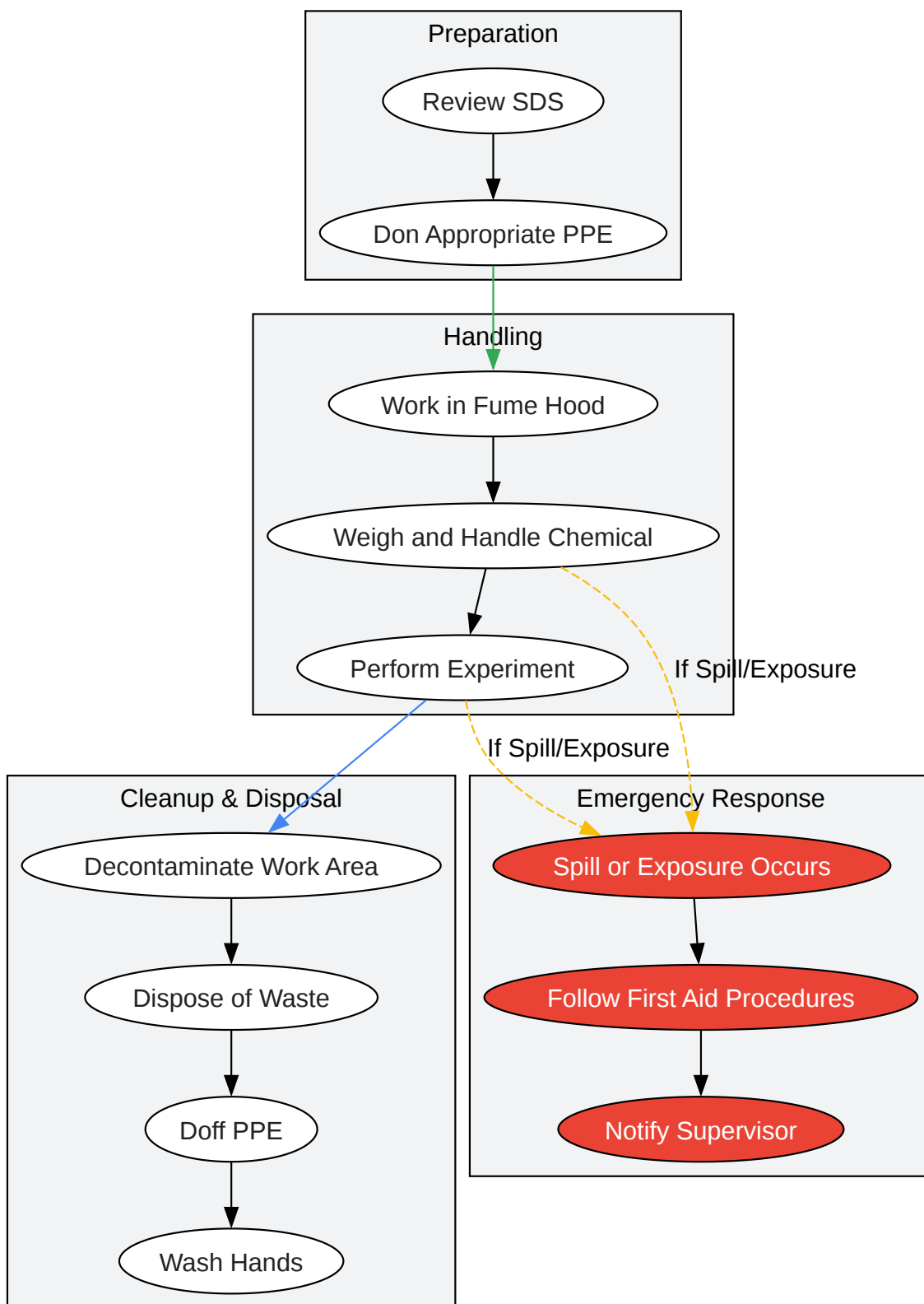
- Eye Contact: Immediately rinse with plenty of water for several minutes, removing contact lenses if present and easy to do.^[3] Seek immediate medical attention.^[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.^[3] Seek immediate medical attention.^[1]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.^{[1][3]} Call a poison center or doctor immediately.^[3]
- Ingestion: If swallowed, rinse mouth. Do NOT induce vomiting.^[1] Call a poison center or doctor immediately.^{[1][3]}
- Spills: Evacuate the area. Avoid dust formation.^[1] Sweep up the material and place it in a suitable container for disposal.^[1]

Disposal:

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.^{[1][3]} Do not allow the product to enter drains.^[6]

Workflow for Handling 6-Fluoropyridin-2-amine

The following diagram outlines the standard operating procedure for working with **6-Fluoropyridin-2-amine**.



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Standard Operating Procedure for **6-Fluoropyridin-2-amine**

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